

Storage and handling recommendations for Stearic acid-13C18

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Compound of Interest

Compound Name: Stearic acid-13C18

Cat. No.: B1627097

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Technical Support Center: Stearic Acid-13C18

This guide provides researchers, scientists, and drug development professionals with essential information for the proper storage and handling of **Stearic acid-13C18**.

Storage and Handling Recommendations

For optimal stability and to ensure the integrity of your experiments, please adhere to the following storage and handling guidelines. Note that recommendations can vary slightly by manufacturer, so it is crucial to always consult the product-specific data sheet.

Parameter	Recommendation	Source(s)
Storage Temperature	Varies by supplier; common recommendations include Room Temperature or -20°C. One supplier suggests 15-25°C.[1][2][3][4] Always refer to the product label for specific instructions.	[1][2][3][4]
Light Exposure	Store away from light.[3][4]	[3][4]
Moisture	Store in a dry place and keep the container tightly closed.[1][3][4]	[1][3][4]
Ventilation	Handle in a well-ventilated area or under a fume hood.[1][5][6][7]	[1][5][6][7]
Incompatible Materials	Avoid contact with strong oxidizing agents, bases, and reducing agents.[7][8]	[7][8]
Stability	Can be stable for at least 4 years when stored at -20°C.[2]	[2]

Frequently Asked Questions (FAQs) & Troubleshooting Guide

Q1: The storage temperature on the product vial differs from what I've seen in other documentation. Which should I follow?

A1: Always follow the storage temperature indicated on the product-specific data sheet or vial. Storage conditions for **Stearic acid-13C18** can vary between manufacturers, with some recommending room temperature and others -20°C.[2][3][4] Adhering to the supplier's recommendation is critical for ensuring the compound's stability.[2]

Q2: I noticed the **Stearic acid-13C18** has clumped together. Is it still usable?

A2: Clumping can be caused by moisture absorption. **Stearic acid-13C18** should be stored in a dry environment with the container tightly sealed.[1][3][4] While some clumping may not affect the compound's integrity for all applications, it is a sign of improper storage. For quantitative applications, it is recommended to use a fresh, properly stored vial to ensure accurate measurements.

Q3: What solvents can I use to dissolve **Stearic acid-13C18**?

A3: **Stearic acid-13C18** is soluble in several organic solvents. Known solubilities include Dimethylformamide (DMF) at 30 mg/ml, Dimethyl sulfoxide (DMSO) at 10 mg/ml, and Ethanol at 20 mg/ml.[2] It is insoluble in water.[7]

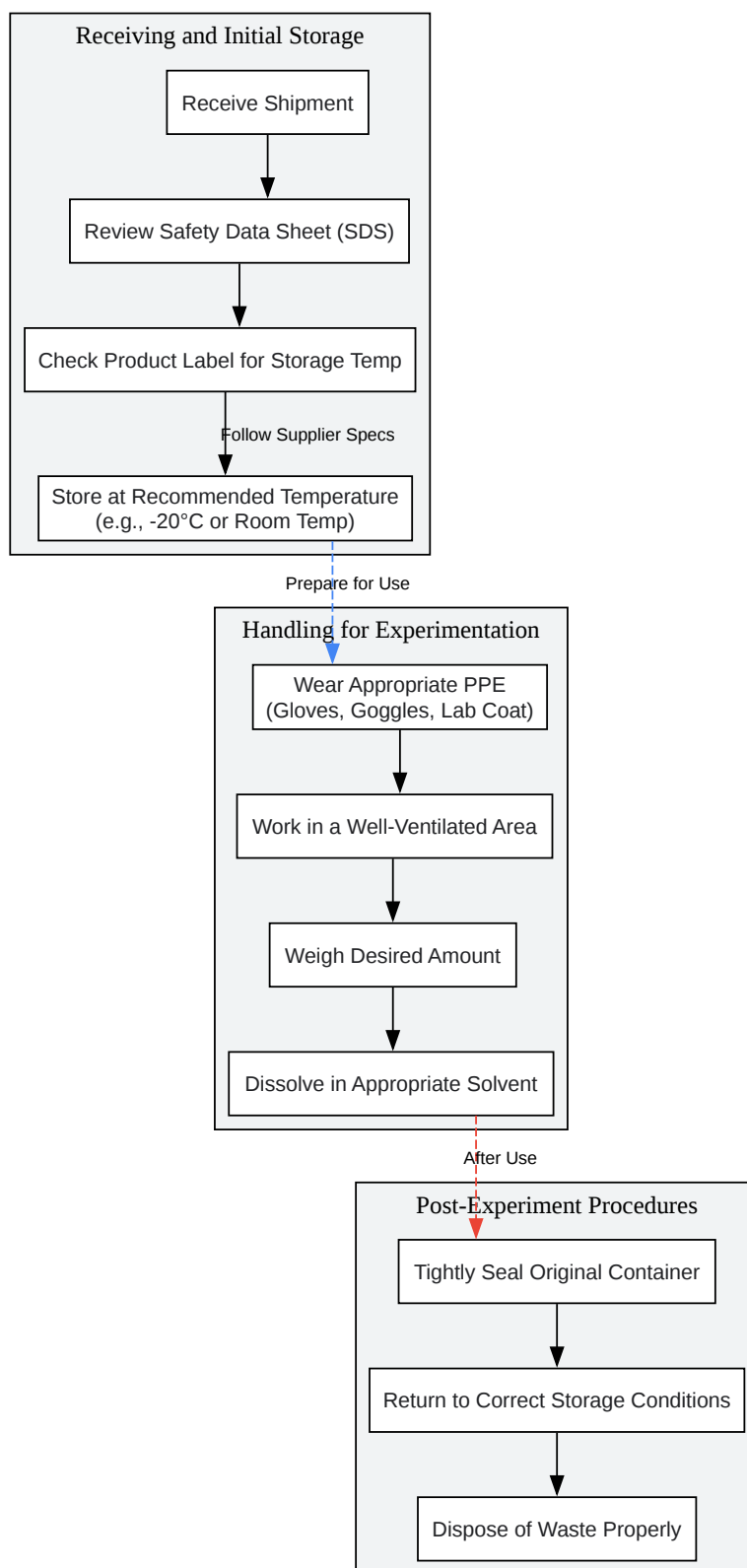
Q4: What are the primary safety precautions I should take when handling **Stearic acid-13C18**?

A4: **Stearic acid-13C18** may cause skin irritation.[9][10] It is essential to wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.[5][9][10] Always handle the compound in a well-ventilated area to avoid inhalation of any dust particles. [1][5][6] After handling, wash your hands thoroughly.[5][9][10]

Q5: How should I dispose of waste containing **Stearic acid-13C18**?

A5: Dispose of **Stearic acid-13C18** and any contaminated materials in accordance with federal, state, and local regulations.[5] Do not allow the substance to enter sewers or waterways.[1][10]

Experimental Workflow: Storage and Handling



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